

comparative study of 3-Chloroindomethacin and its parent compound

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Compound of Interest

Compound Name: 3-Chloroindomethacin

CAS No.: 402849-26-7

Cat. No.: B591974

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Comparative Guide: 3-Chloroindomethacin vs. Indomethacin

Executive Summary

This guide provides a technical comparison between Indomethacin, a potent non-steroidal anti-inflammatory drug (NSAID), and its chlorinated derivative, **3-Chloroindomethacin** (chemically identified as the 3,4-dichlorobenzoyl analog, often classified as Indomethacin Impurity G).

For drug development professionals, distinguishing these two is critical not just for structure-activity relationship (SAR) studies, but for regulatory compliance. While Indomethacin is the active pharmaceutical ingredient (API) targeting COX-1 and COX-2, **3-Chloroindomethacin** appears primarily as a process-related impurity or a synthetic analog with altered lipophilicity and toxicity profiles.

Key Takeaway: Indomethacin relies on a p-chlorobenzoyl substituent for optimal COX active site binding. The addition of a chlorine at the meta-position (yielding **3-Chloroindomethacin**)

significantly increases lipophilicity (LogP) and alters metabolic stability, often necessitating rigorous control as a toxic impurity (H301) in pharmaceutical formulations.

Chemical Identity & Structural Analysis[1]

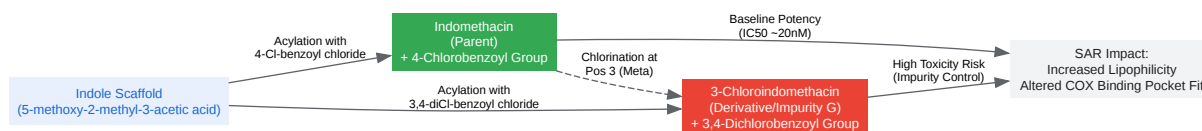
The core structural difference lies in the benzoyl moiety attached to the indole nitrogen. Indomethacin possesses a single chlorine atom at the para-position (position 4 of the benzoyl ring). **3-Chloroindomethacin** introduces a second chlorine at the meta-position (position 3), resulting in a 3,4-dichlorobenzoyl group.

Comparative Physicochemical Properties

Feature	Indomethacin (Parent)	3-Chloroindomethacin (Derivative)
Common Name	Indomethacin	Indomethacin Impurity G
IUPAC Name	1-(4-chlorobenzoyl)-5-methoxy-2-methyl-1H-indole-3-acetic acid	1-(3,4-dichlorobenzoyl)-5-methoxy-2-methyl-1H-indole-3-acetic acid
CAS Number	53-86-1	402849-26-7
Molecular Formula	C ₁₉ H ₁₆ ClNO ₄	C ₁₉ H ₁₅ Cl ₂ NO ₄
Molecular Weight	357.79 g/mol	392.23 g/mol
LogP (Lipophilicity)	~4.3	~4.9 (Predicted)
H-Bond Donors/Acceptors	1 / 4	1 / 4
Primary Role	API (NSAID)	Impurity / Synthetic Analog
Toxicity Classification	Acute Tox. 1/2 (Oral)	Acute Tox. 3 (H301 - Toxic if swallowed)

Structural Visualization (SAR Logic)

The following diagram illustrates the structural relationship and the specific site of modification that differentiates the parent compound from the derivative.



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Figure 1: Structural derivation and Structure-Activity Relationship (SAR) impact of chlorination on the benzoyl ring.

Pharmacology & Performance Profile

Mechanism of Action (MOA)

Both compounds target Cyclooxygenase (COX) enzymes.[1][2] The indole-3-acetic acid moiety mimics arachidonic acid, allowing the molecule to enter the hydrophobic channel of the COX enzyme.

- **Indomethacin:** Exhibits time-dependent, pseudo-irreversible inhibition of COX-1 and potent inhibition of COX-2. The p-chlorobenzoyl group inserts into a hydrophobic pocket, which is critical for high affinity.
- **3-Chloroindomethacin:** The addition of the meta-chlorine increases the bulk of the benzoyl group. While 3,4-dichloro substitution often retains COX inhibition (due to the preserved 4-Cl interaction), the extra bulk can affect selectivity and significantly increases lipophilicity, potentially altering bioavailability and increasing off-target toxicity.

Comparative Biological Data[4]

Parameter	Indomethacin	3-Chloroindomethacin	Note
COX-1 IC50	~18 nM	Not routinely established	Often screened as impurity; presumed active but less selective.
COX-2 IC50	~26 nM	Not routinely established	High lipophilicity may drive non-specific binding.
Solubility	Poor (water)	Very Poor	LogP 4.9 indicates extreme hydrophobicity.
Metabolic Stability	O-demethylation, N-deacylation	Resistant to deacylation?	Steric hindrance at benzoyl linkage may slow metabolism.

“

*Nomenclature Alert: Do not confuse **3-Chloroindomethacin** (3,4-dichloro analog, Impurity G) with Indomethacin Impurity E (3-chlorobenzoyl analog). Impurity E lacks the 4-chloro group and has an IC50 of ~100 nM (approx. 5x less potent than Indomethacin), demonstrating that the 4-position chlorine is essential for maximum potency.*

Experimental Protocols

For researchers characterizing these compounds or screening for impurities, the following protocols ensure robust data generation.

Protocol A: HPLC Detection of 3-Chloroindomethacin (Impurity Profiling)

Objective: Separate and quantify **3-Chloroindomethacin** in the presence of Indomethacin.

- Column: C18 Reverse Phase (e.g., 250 mm × 4.6 mm, 5 µm).
- Mobile Phase:
 - Solvent A: 0.1% Phosphoric Acid in Water.
 - Solvent B: Acetonitrile.
 - Gradient: 50% B (0-2 min)
80% B (20 min)
50% B (25 min).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Indomethacin is ~320 nm, but 254 nm detects benzoyl fragments well).
- Validation:
 - Retention Time (RT): Indomethacin elutes first (~10-12 min). **3-Chloroindomethacin**, being more lipophilic, elutes later (Relative Retention Time ~1.2 - 1.3).
 - Resolution (Rs): Must be > 1.5 between the parent and impurity peaks.

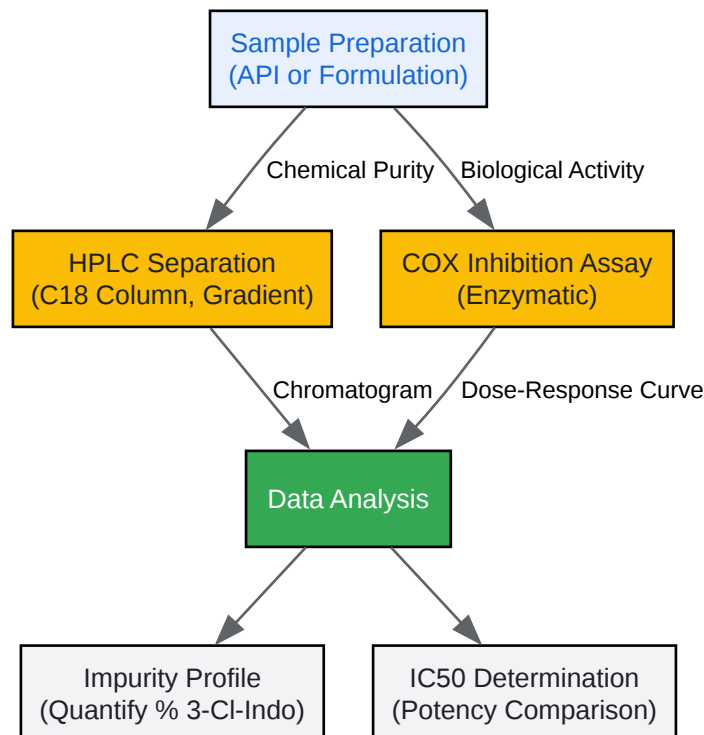
Protocol B: COX Inhibition Assay (In Vitro)

Objective: Determine IC₅₀ values to compare potency.

- Enzyme Source: Recombinant human COX-1 and COX-2.

- Substrate: Arachidonic Acid (10 μ M) + Colorimetric/Fluorescent probe (e.g., TMPD or Amplex Red).
- Procedure:
 - Incubation: Incubate enzyme with test compound (Indomethacin or **3-Chloroindomethacin** in DMSO) for 10 mins at 37°C.
 - Initiation: Add Arachidonic Acid to start the reaction.
 - Reaction: Allow peroxidase activity to generate signal (2 mins).
 - Termination: Stop reaction (if not continuous) and read absorbance/fluorescence.
- Calculation: Plot % Inhibition vs. Log[Concentration]. Fit to non-linear regression (Sigmoidal Dose-Response) to calculate IC50.

Experimental Workflow Diagram



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Figure 2: Integrated workflow for chemical quantification and biological characterization.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 60041330, **3-Chloroindomethacin**. Retrieved from [\[Link\]](#)
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